

Essential Safety and Logistical Guidance for Handling N-(3- formylphenyl)methanesulfonamide

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Compound of Interest

Compound Name: *N-(3-formylphenyl)methanesulfonamide*

Cat. No.: B1306167

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **N-(3-formylphenyl)methanesulfonamide**, including operational and disposal plans, to ensure a safe laboratory environment.

Chemical Safety and Hazard Information

N-(3-formylphenyl)methanesulfonamide (CAS No. 55512-05-5) is a compound that requires careful handling due to its potential health hazards.^{[1][2]} It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[2] Therefore, adherence to strict safety protocols is mandatory.

Hazard Category	GHS Classification	Precautionary Statement(s)
Skin Irritation	Category 2	H315: Causes skin irritation.[2]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[2]
General Handling	-	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3] P264: Wash face, hands and any exposed skin thoroughly after handling.[1][3] P270: Do not eat, drink or smoke when using this product.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
First Aid (Eyes)	-	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Disposal	-	P501: Dispose of contents/container to an approved waste disposal plant. [3]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the necessary steps for safely handling **N-(3-formylphenyl)methanesulfonamide** in a laboratory setting.

1. Preparation and Area Setup:

- Ensure a certified chemical fume hood is operational.
- Verify the accessibility of an emergency eyewash station and safety shower.
- Clear the workspace of any non-essential items.
- Assemble all necessary equipment, such as glassware, spatulas, and weighing paper, within the fume hood.

2. Donning Personal Protective Equipment (PPE):

- Hand Protection: Wear nitrile or latex gloves. Always check for perforations before use and change gloves frequently.
- Eye Protection: Chemical splash goggles are mandatory.[\[4\]](#)
- Body Protection: A fully buttoned, long-sleeved laboratory coat is required.
- Respiratory Protection: All handling of the solid compound must be conducted within a chemical fume hood to avoid dust inhalation.[\[1\]](#) If a fume hood is unavailable or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[1\]](#)

3. Chemical Handling:

- Perform all weighing and transferring operations within the fume hood to minimize exposure to dust.
- Avoid generating dust during handling.[\[1\]](#)
- Use appropriate tools (e.g., spatulas) for transferring the solid.
- Keep the container tightly closed when not in use.

4. Post-Handling:

- Thoroughly clean the work area after use.

- Wash hands and any exposed skin thoroughly with soap and water after handling.[[1](#)]
- Remove and properly dispose of contaminated PPE.

Disposal Plan

Proper disposal of **N-(3-formylphenyl)methanesulfonamide** and its containers is crucial to prevent environmental contamination and ensure safety.

1. Waste Collection:

- Collect waste material, including any unused compound and contaminated disposable labware (e.g., weighing paper, gloves), in a designated, properly labeled hazardous waste container.
- Sweep up any spills and place the material into a suitable, closed container for disposal.[[1](#)]

2. Container Disposal:

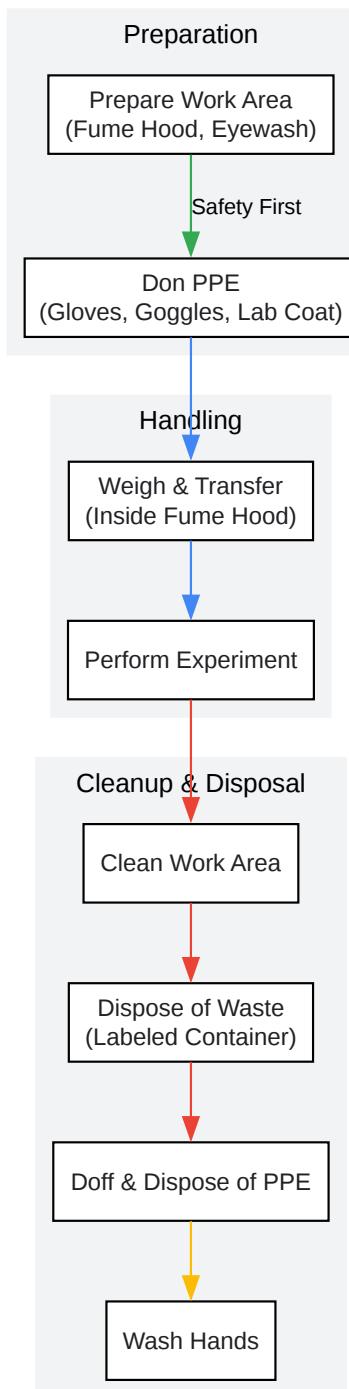
- Empty containers should be treated as hazardous waste.
- Rinse empty containers three times with a suitable solvent. The rinsate should be collected and treated as hazardous waste.

3. Final Disposal:

- Dispose of all waste materials through an approved waste disposal plant.[[1](#)]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

Workflow for Safe Handling of N-(3-formylphenyl)methanesulfonamide

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References

- 1. fishersci.com [fishersci.com]
- 2. N-(3-FORMYLPHENYL)METHANESULFONAMIDE | 55512-05-5 [chemicalbook.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
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